

# Essential Guide to the Proper Disposal of PK 11195

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## Compound of Interest

Compound Name: PK 11195

Cat. No.: B1678501

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the proper disposal of **PK 11195**, a selective ligand for the peripheral benzodiazepine receptor (PBR), also known as the translocator protein (TSPO). Adherence to these guidelines is paramount to minimize risks to personnel and the environment.

## Key Safety and Handling Information

Before proceeding with disposal, it is crucial to be aware of the fundamental properties and handling requirements for **PK 11195**.

Property	Value	Source
Chemical Name	1-(2-Chlorophenyl)-N-methyl-N-(1-methylpropyl)-3-isoquinolinecarboxamide	[1]
Molecular Formula	C <sub>21</sub> H <sub>21</sub> ClN <sub>2</sub> O	[1]
Molecular Weight	352.86 g/mol	[1]
Form	Solid	[2]
Solubility	Soluble in DMSO and ethanol	[1]
Storage	Store at room temperature. Solutions can be stored at -20°C for up to one month.	[1][3]

#### Safety Precautions:

- This material should be considered hazardous.[3]
- Avoid ingestion, inhalation, and contact with eyes and skin.[3]
- Always wash hands thoroughly after handling.[3]
- Consult the complete Safety Data Sheet (SDS) provided by your institution before use.[3]

## Step-by-Step Disposal Protocol

The proper disposal of **PK 11195**, as with any laboratory chemical, must be conducted in accordance with institutional and local regulations. The following is a general procedural workflow based on safety data sheet recommendations and standard laboratory practices.

#### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **PK 11195** waste.

#### 2. Waste Segregation:

- Solid Waste: Collect any unused or expired solid **PK 11195** in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste: Solutions containing **PK 11195** should be collected in a separate, sealed, and clearly labeled container for liquid chemical waste. Do not mix with other incompatible waste streams.
- Contaminated Materials: Any materials that have come into contact with **PK 11195**, such as pipette tips, vials, and absorbent materials, should be disposed of as contaminated solid waste in a designated, labeled container.

### 3. Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**PK 11195**" or "1-(2-Chlorophenyl)-N-methyl-N-(1-methylpropyl)-3-isoquinolinecarboxamide." Include any other information required by your institution's environmental health and safety (EHS) department.

### 4. Storage of Waste:

- Store sealed waste containers in a designated and secure hazardous waste accumulation area. This area should be well-ventilated and away from general laboratory traffic.

### 5. Prohibited Disposal Methods:

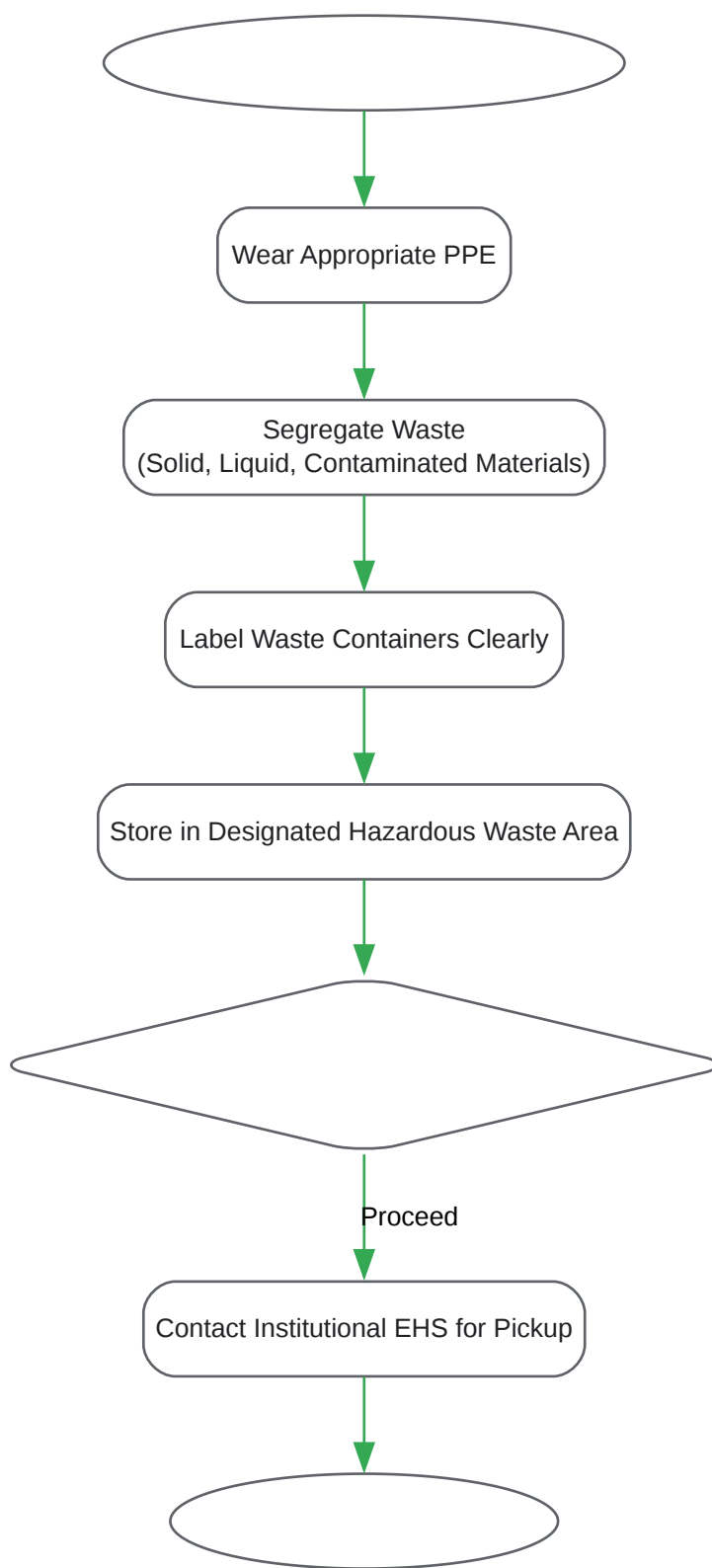
- Crucially, do not empty **PK 11195** or its solutions into drains or the aquatic environment.<sup>[4]</sup> This is a critical step to prevent environmental contamination.

### 6. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's EHS department or a licensed chemical waste disposal contractor. Waste disposal must be carried out in accordance with official state and local regulations.<sup>[4]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **PK 11195**.



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Caption: Logical workflow for the safe disposal of **PK 11195** waste.

By adhering to these procedures, laboratory professionals can ensure the safe handling and compliant disposal of **PK 11195**, fostering a secure research environment and upholding their commitment to environmental stewardship. Always prioritize safety and consult your institution's specific guidelines.

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